

Preparing FPL-55712 Free Base Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: FPL-55712 free base

Cat. No.: B1662943

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Introduction

FPL-55712 is a pioneering pharmacological tool, recognized as a potent and selective antagonist of the cysteinyl leukotriene receptor 1 (CysLT1). Its ability to inhibit the signaling pathways of leukotrienes, which are key mediators in inflammatory and allergic responses, has made it an invaluable compound in the study of asthma, allergic rhinitis, and other inflammatory diseases. Accurate and reproducible experimental results hinge on the correct preparation and storage of FPL-55712 stock solutions. These application notes provide detailed protocols and critical data for the preparation of **FPL-55712 free base** stock solutions to ensure their stability and efficacy in research applications.

Physicochemical and Solubility Data

A comprehensive understanding of the physicochemical properties of **FPL-55712 free base** is essential for the accurate preparation of stock solutions. The following table summarizes key quantitative data.

Property	Value	Source(s)
Molecular Weight	498.52 g/mol	[1]
Molecular Formula	C ₂₇ H ₃₀ O ₉	[1]
CAS Number	40785-97-5	[1]
Purity	≥97%	[1]
Solubility in 100mM NaOH	Soluble to 50 mM	[1]
Solubility in 0.1M NaOH	5 mg/mL (10.03 mM)	[2]
Storage of Solid	Store at -20°C for up to 3 years	[2]
Storage of Solution in Solvent	Store at -80°C for up to 1 year	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **FPL-55712 free base** (solid powder)
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or light-protecting polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator or water bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **FPL-55712 free base** powder. To prepare 1 mL of a 10 mM stock solution, weigh out 4.985 mg of FPL-55712 (Molecular Weight = 498.52 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the FPL-55712 powder. For 4.985 mg, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If dissolution is slow, sonication for a few minutes or gentle warming in a water bath (not exceeding 40°C) can aid in solubilization.[2] Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials.
- **Labeling:** Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year).[2] For short-term use, storage at -20°C is also acceptable.

Protocol 2: Preparation of a Stock Solution in Alkaline Solution

For certain experimental applications, a stock solution in an alkaline medium may be required.

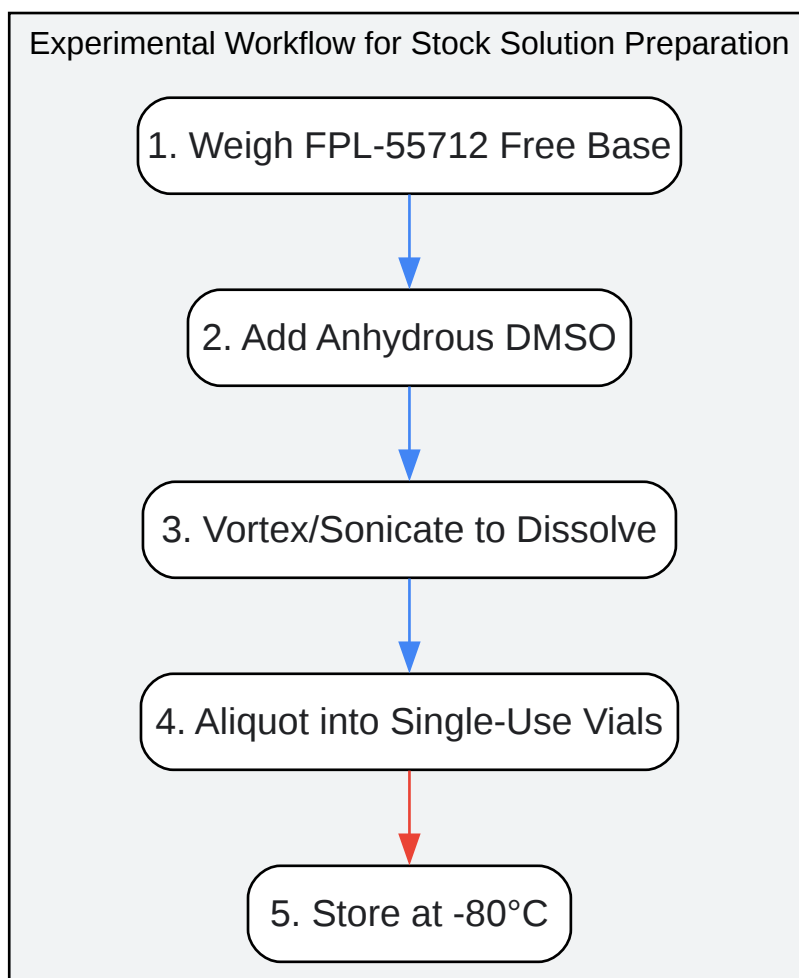
Materials:

- **FPL-55712 free base** (solid powder)
- 100 mM Sodium Hydroxide (NaOH) solution
- Sterile, polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

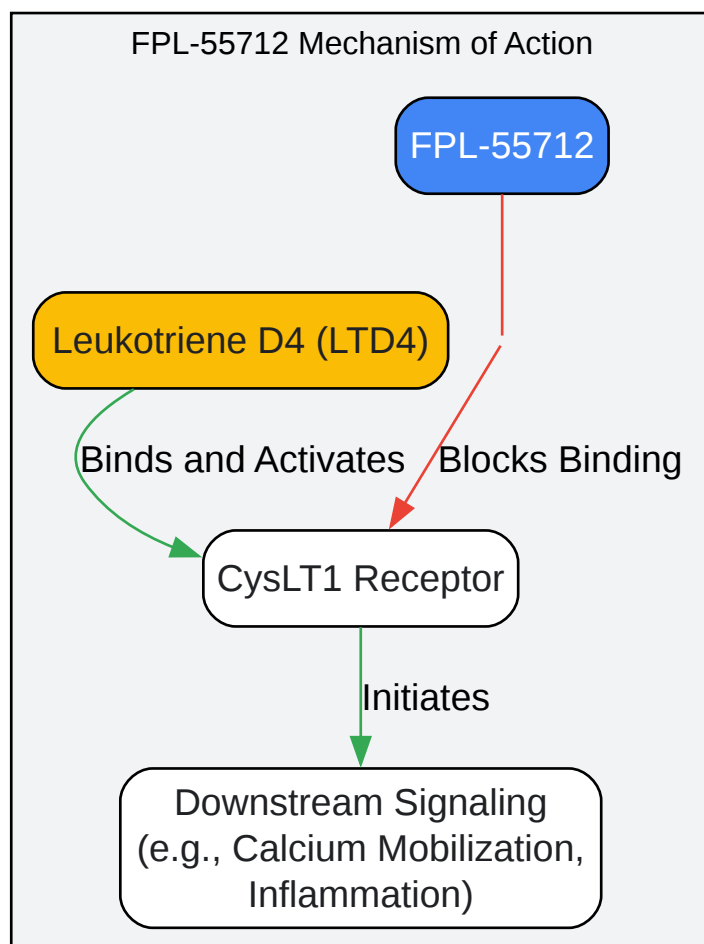
- Weighing: Weigh the desired amount of **FPL-55712 free base** powder. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 24.93 mg.
- Dissolution: Add the appropriate volume of 100 mM NaOH solution to the FPL-55712 powder.
- Mixing: Vortex the solution until the powder is fully dissolved. Sonication may be recommended to facilitate dissolution.[\[2\]](#)
- Aliquoting and Storage: Aliquot and store the solution as described in Protocol 1. It is crucial to note that the stability of FPL-55712 in aqueous alkaline solutions over time has not been extensively reported; therefore, it is recommended to prepare these solutions fresh before use.

Mandatory Visualizations



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Caption: Workflow for preparing **FPL-55712 free base** stock solution.



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Caption: FPL-55712 competitively antagonizes the CysLT1 receptor.

Conclusion

The protocols and data presented in these application notes are intended to provide researchers with the necessary information to prepare reliable and stable stock solutions of **FPL-55712 free base**. Adherence to these guidelines, particularly with respect to using high-purity solvents, proper storage conditions, and avoiding repeated freeze-thaw cycles, is paramount for obtaining accurate and reproducible results in studies investigating the roles of cysteinyl leukotrienes in health and disease.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. FPL 55712 | LTR | TargetMol [targetmol.com]
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